

monolaurin host transcriptome and metabolome effects

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Compound Focus: Monolaurin

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Transcriptome and Metabolome Effects: An Overview

The most relevant study investigated **monolaurin**'s effects in an in vitro dual-chamber model designed to mimic the human periodontium, using oral bacteria and human host cells (gingival fibroblasts and keratinocytes) [1] [2] [3].

The tables below summarize the key quantitative findings from this study regarding gene expression and metabolite changes.

Table 1: Effects of Monolaurin on Host Gene Expression (Transcriptome) *Cell Models: Human Gingival Fibroblasts (HGF-1) and Keratinocytes (OBA-9) infected with Aggregatibacter actinomycetemcomitans and treated with 25 or 50 μ M Monolaurin for 24 hours [1].*

Gene	Cell Type	Expression Change vs. Infected Control
IL-1 α	HGF-1 (Fibroblasts)	Decreased [1]
IL-6	HGF-1 (Fibroblasts)	Decreased [1]
IL-18	HGF-1 (Fibroblasts)	Decreased [1]

Gene	Cell Type	Expression Change vs. Infected Control
TNF	HGF-1 (Fibroblasts)	Decreased [1]
IL-1 α	OBA-9 (Keratinocytes)	Decreased [1]
IL-6	OBA-9 (Keratinocytes)	Increased [1]
IL-18	OBA-9 (Keratinocytes)	Increased [1]
TNF	OBA-9 (Keratinocytes)	Increased [1]

Table 2: Effects of Monolaurin on Metabolite Production (Metabolome) Analysis of supernatants from the dual-chamber model after 24-hour treatment with **Monolaurin** [1].

Metabolite	Change with Monolaurin Treatment (25/50 μ M)
Glycerol	Increased [1]
Pyruvic acid	Increased [1]
2-deoxytetronic acid NIST	Decreased [1]
4-aminobutyric acid	Decreased [1]
Pinitol	Decreased [1]
Glyceric acid	Decreased [1]

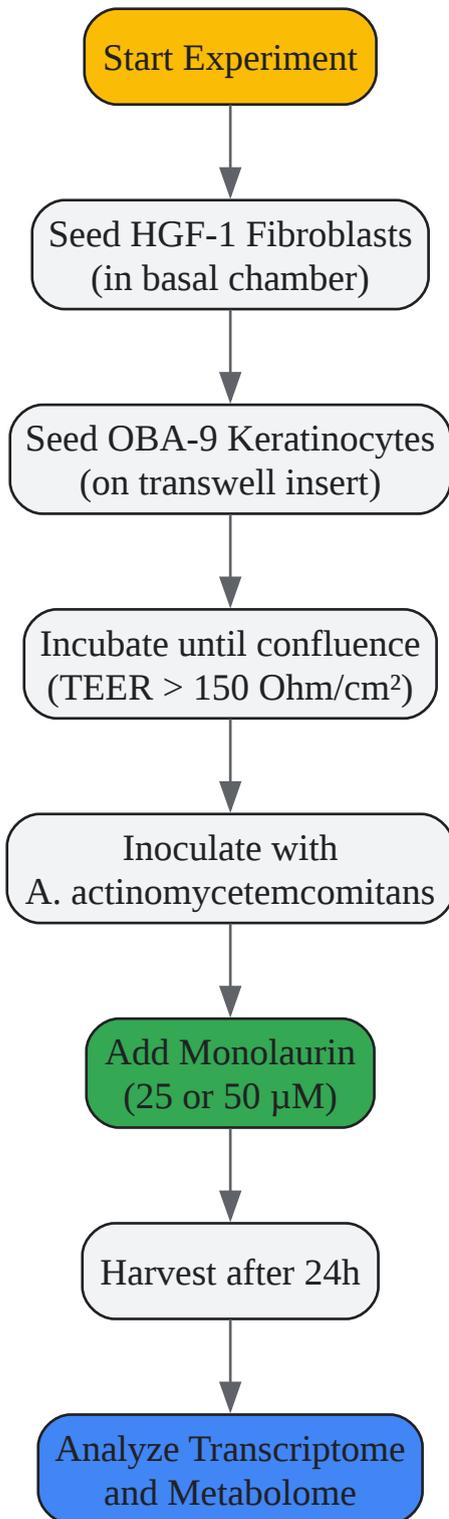
Detailed Experimental Protocol

The data in Tables 1 and 2 were generated using the following methodology [1] [2]:

- In Vitro Model:** A dual-chamber co-culture system was used. Human gingival fibroblasts (HGF-1) were seeded in the basal chamber, and a monolayer of epithelial keratinocytes (OBA-9) was grown on a transwell insert placed above it. This setup mimics the layered structure of the human periodontium.

- **Cell Culture:** HGF-1 cells were maintained in Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS). OBA-9 keratinocytes were cultured in a Defined Keratinocyte-SFM medium.
- **Infection & Treatment:** The model was inoculated with *Aggregatibacter actinomycetemcomitans* (Strain D7S-1). Immediately after bacterial application, **monolaurin** (1-lauroyl-rac-glycerol) was added to the treatment groups at concentrations of 25 μ M or 50 μ M.
- **Analysis:**
 - **Transcriptome:** After 24 hours, the expression of immune response genes (IL-1 α , IL-6, IL-18, TNF) was quantified in the remaining cell layers (both insert and basal chamber).
 - **Metabolome:** Metabolites produced were also quantified from the cell layers and the supernatant released from the cells.

The following diagram illustrates this experimental workflow:



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Proposed Mechanism of Action

While the exact pathways for the transcriptomic and metabolomic changes are not fully delineated in the available literature, **monolaurin**'s primary mechanism of action is its ability to disrupt the lipid membranes of microbes, including bacteria and enveloped viruses [4]. This physical disruption leads to leakage of cellular contents and cell death.

Furthermore, research indicates that **monolaurin** can integrate into mammalian cell membranes, where it is proposed to modulate membrane microdomains and suppress excessive T-cell activation, reducing cytokine release [4]. This immunomodulatory action, combined with its direct antimicrobial effect, provides a plausible explanation for the observed modulation of host inflammatory gene expression.

Research Gaps and Future Directions

It is important to interpret these findings with the following considerations:

- **Limited Scope:** The current detailed data is from a single in vitro model focused on oral pathogens and cells. The effects on the transcriptome and metabolome in other tissues or in vivo remain largely unexplored.
- **Mechanistic Detail:** While the membrane-disruption mechanism is well-established for antimicrobial effects, the specific signaling pathways leading to the gene expression changes in host cells require further investigation.
- **Human Data:** A recent 2025 prospective cohort study associated higher *serum monolaurin* levels with a lower risk of SARS-CoV-2 infection in healthcare workers, suggesting systemic biological activity [5]. However, this study did not investigate the underlying transcriptomic or metabolomic mechanisms.

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References

1. Frontiers | Effects of Monolaurin on Oral Microbe–Host... [frontiersin.org]
2. Effects of Monolaurin on Oral Microbe–Host Transcriptome ... [pmc.ncbi.nlm.nih.gov]

3. Effects of Monolaurin on Oral Microbe-Host Transcriptome and ... [pubmed.ncbi.nlm.nih.gov]

4. (Glycerol Monolaurate) and the Human Microbiome Monolaurin [lauricidin.com]

5. Higher Serum Monolaurin Is Associated with a Lower Risk ... [pmc.ncbi.nlm.nih.gov]

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